

In-depth Technical Guide: Understanding the Oxidation State of Gold in Na[AuCl₄]

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Compound of Interest

Compound Name: Sodium tetrachloroaurate(III)
hydrate

Cat. No.: B1603453

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Sodium tetrachloroaurate(III), Na[AuCl₄], is a pivotal gold compound utilized in various fields, including catalysis and medicine. A complete understanding of its chemical properties and reactivity profile necessitates a precise determination of the oxidation state of the central gold atom. This technical guide elucidates the theoretical principles for determining this oxidation state, presents the data in a structured format, and provides a detailed hypothetical protocol for its experimental verification using X-ray Photoelectron Spectroscopy (XPS).

Theoretical Determination of Gold's Oxidation State

The oxidation state of an atom in a molecule or ion is the charge it would possess if all the chemical bonds were purely ionic. The determination in an ionic compound like Na[AuCl₄] follows a set of established rules. The compound consists of a sodium cation (Na⁺) and a tetrachloroaurate anion ([AuCl₄]⁻).

Fundamental Principles:

- Overall Charge Neutrality: The sum of the oxidation states of all atoms in a neutral compound must equal zero.[\[1\]](#)[\[2\]](#)

- Alkali Metals: Sodium (Na), as a Group 1 alkali metal, consistently exhibits an oxidation state of +1 in its compounds.[1][3][4][5][6][7]
- Halogens: Chlorine (Cl), when bonded to a less electronegative element like a metal, typically has an oxidation state of -1.[3][5][8][9]

Step-by-Step Calculation:

Let the oxidation state of gold (Au) be represented by 'x'.

- Assign the known oxidation state to sodium: Na = +1.
- Assign the known oxidation state to each chlorine atom: Cl = -1.
- Apply the principle of charge neutrality to the entire compound, Na[AuCl₄]: (Oxidation State of Na) + (Oxidation State of Au) + 4 × (Oxidation State of Cl) = 0
- Substitute the known values into the equation: (+1) + (x) + 4 × (-1) = 0
- Solve for x: 1 + x - 4 = 0 x - 3 = 0 x = +3

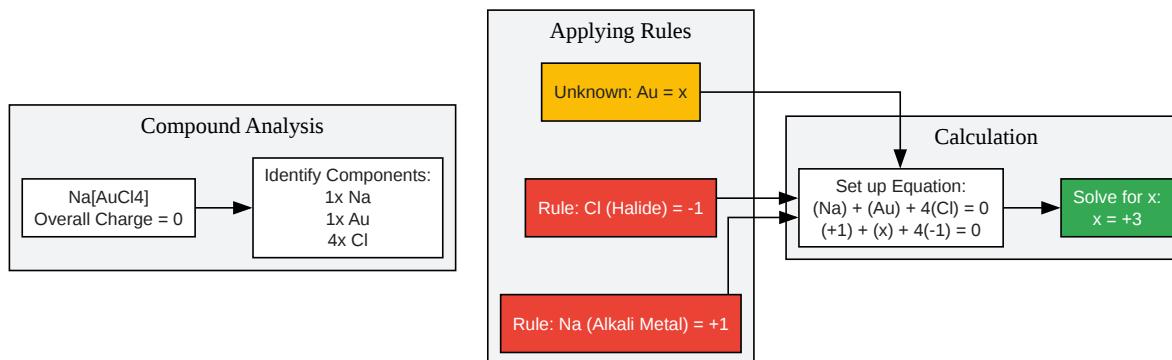
Thus, the theoretical oxidation state of gold in Na[AuCl₄] is +3. This is a common oxidation state for gold, often referred to as auric.[10][11] The anion, [AuCl₄]⁻, is known as the tetrachloroaurate(III) ion.[12]

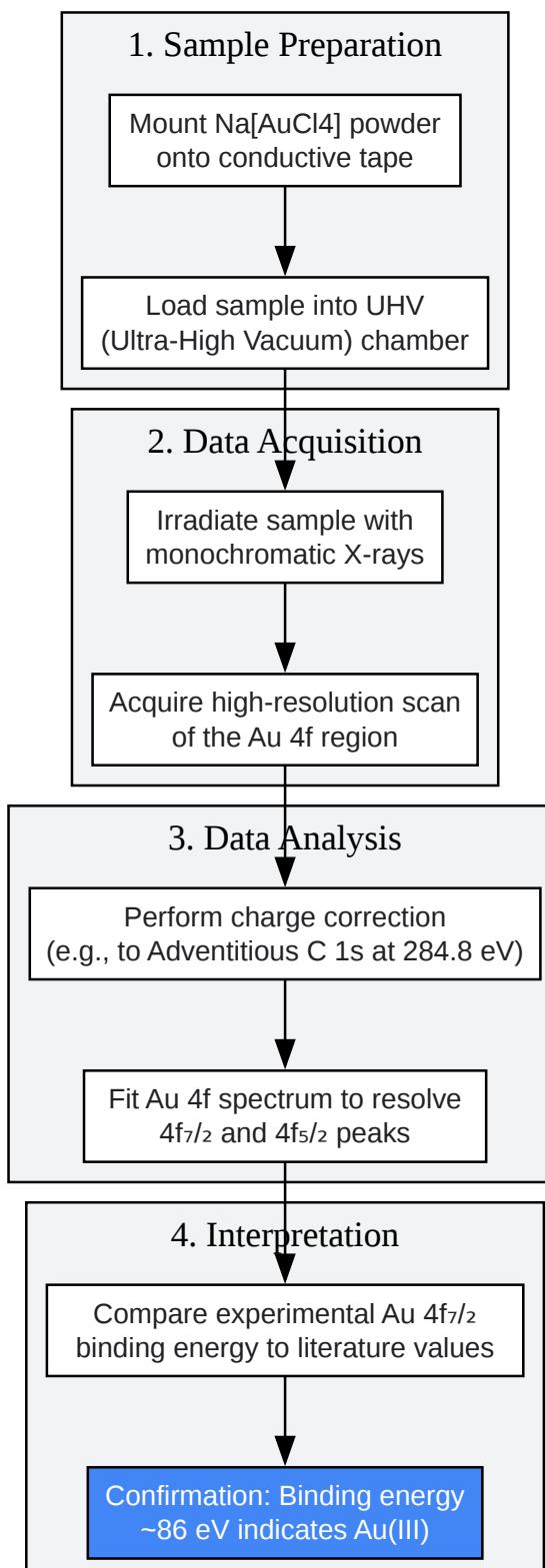
Data Presentation: Oxidation State Calculation

The quantitative data for determining the oxidation state of gold is summarized below.

| Element | Symbol | Oxidation State | Number of Atoms | Total Charge Contribution |
|------------------|------------------------|-----------------|-----------------|---------------------------|
| Sodium | Na | +1 | 1 | +1 |
| Gold | Au | +3 (Calculated) | 1 | +3 |
| Chlorine | Cl | -1 | 4 | -4 |
| Overall Compound | Na[AuCl ₄] | 0 | | $(+1) + (+3) + (-4) = 0$ |

Logical Workflow for Oxidation State Determination



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